

Topic: Comprehensive Analytical Characterization of (5-Phenylisoxazol-3-yl)methylamine

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Compound of Interest

Compound Name: (5-Phenylisoxazol-3-yl)methylamine

Cat. No.: B116672

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Abstract

(5-Phenylisoxazol-3-yl)methylamine is a versatile heterocyclic amine that serves as a critical intermediate in the synthesis of various pharmaceuticals, particularly in the development of drugs targeting neurological disorders.^{[1][2]} Given its role as a foundational building block, the unequivocal confirmation of its identity, purity, and stability is paramount to ensure the quality, safety, and efficacy of downstream products. This application note provides a multi-faceted analytical strategy for the comprehensive characterization of (5-Phenylisoxazol-3-yl)methylamine, employing a suite of orthogonal analytical techniques. We present detailed protocols for chromatographic analysis (HPLC, LC-MS), structural elucidation (NMR, FT-IR), and elemental composition verification (CHN analysis), designed to provide a holistic and reliable assessment of the compound's quality.

Introduction: The Imperative for Rigorous Characterization

The isoxazole moiety is a key pharmacophore present in numerous biologically active compounds and approved drugs.^{[3][4]} (5-Phenylisoxazol-3-yl)methylamine, by combining this privileged scaffold with a reactive primary amine, becomes an invaluable synthon for medicinal chemists.^[1] The journey from a synthesized intermediate to an active

pharmaceutical ingredient (API) is underpinned by rigorous analytical chemistry. Failure to fully characterize this starting material can lead to the introduction of process-related impurities or structural isomers that may carry their own pharmacological or toxicological profiles.

This guide is structured to provide not just procedural steps, but the scientific rationale behind the selection of each analytical method. The workflow described herein establishes a self-validating system where data from multiple, independent techniques converge to build a complete and trustworthy profile of the molecule.

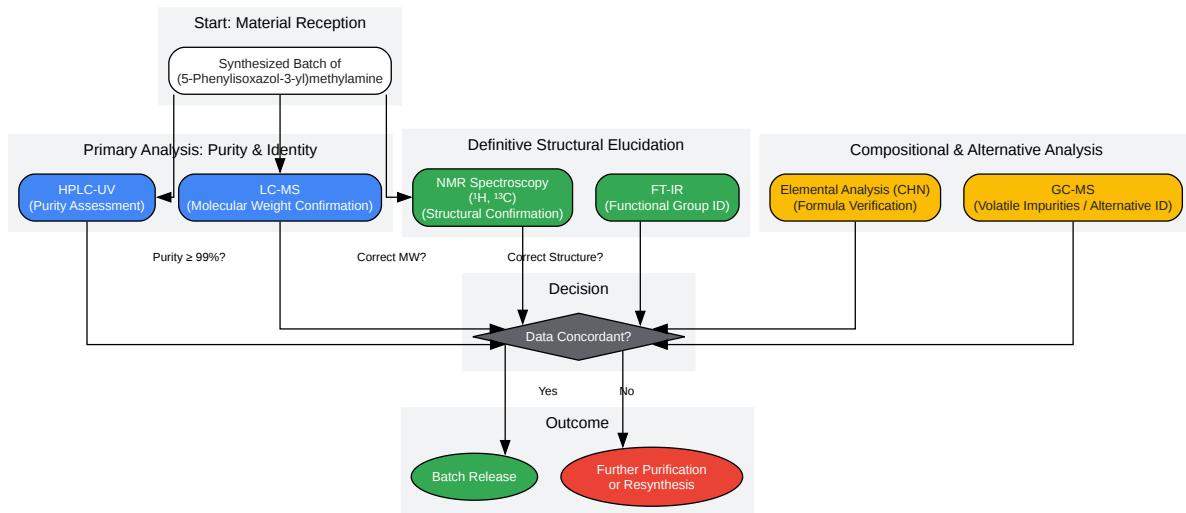
Physicochemical Properties

A foundational step in any analytical protocol is the documentation of the compound's basic physical and chemical properties.

Property	Value	Source
IUPAC Name	(5-phenyl-1,2-oxazol-3-yl)methanamine	[2]
CAS Number	154016-47-4 (free base)	[1][5]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[1]
Molecular Weight	174.20 g/mol (free base)	[6]
Appearance	Typically a white to off-white solid	[1]

Integrated Analytical Workflow

A robust characterization relies on the strategic integration of multiple analytical techniques. Each method provides a unique piece of the puzzle, and together they form a comprehensive picture of the compound's identity and purity. The following diagram illustrates a logical workflow for the complete characterization of a new batch of **(5-Phenylisoxazol-3-yl)methylamine**.

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